

Carbiphene Hydrochloride: An Obscure Analgesic - A Review of Limited Available Data

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Compound of Interest

Compound Name: **Carbiphene hydrochloride**

Cat. No.: **B1668353**

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: This document summarizes the publicly available information on **Carbiphene hydrochloride**. Due to the limited and largely historical nature of the available data, a comprehensive technical guide as initially intended cannot be fully realized. Key experimental protocols, quantitative pharmacological data, and detailed mechanistic studies appear to be absent from the contemporary scientific literature and accessible databases.

Introduction

Carbiphene hydrochloride, also known by its chemical name 2-ethoxy-N-methyl-N-(2-(methyl(phenethyl)amino)ethyl)-2,2-diphenylacetamide hydrochloride, is identified as an analgesic compound. Despite this classification, its history, development, and pharmacological profile are poorly documented in modern scientific literature. This whitepaper aims to consolidate the sparse information available on **Carbiphene hydrochloride**, highlighting the significant gaps in current knowledge.

Chemical and Physical Properties

A summary of the basic chemical and physical properties of **Carbiphene hydrochloride** is presented in Table 1. This information is primarily sourced from chemical databases.

Property	Value	Source
CAS Number	467-22-1	Chemical Databases
Molecular Formula	C ₂₈ H ₃₅ ClN ₂ O ₂	Chemical Databases
Molecular Weight	467.05 g/mol	Chemical Databases
IUPAC Name	2-ethoxy-N-methyl-N-[2-[methyl(2-phenylethyl)amino]ethyl]-2,2-diphenylacetamide;hydrochloride	Chemical Databases
Synonyms	Carbifene hydrochloride, Etomide hydrochloride, SQ 10,269, NSC 106959	Chemical Databases

Table 1: Chemical and Physical Properties of **Carbiphene Hydrochloride**

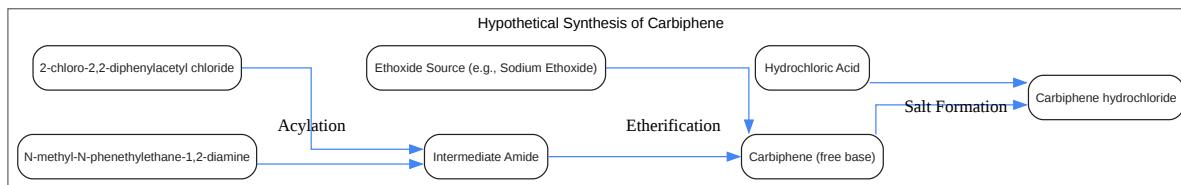
Discovery and Synthesis

The discovery of **Carbiphene hydrochloride** is not well-documented in readily accessible sources. The compound is associated with the code numbers SQ 10,269 and NSC 106959, suggesting it was part of a screening program, potentially at the Squibb Institute for Medical Research (now Bristol-Myers Squibb) and the National Cancer Institute. However, the original research detailing its discovery and development could not be retrieved.

Synthesis

A definitive, detailed experimental protocol for the synthesis of **Carbiphene hydrochloride** is not available in the searched scientific literature or patent databases. Based on its chemical structure, a plausible synthetic pathway can be hypothesized, likely involving the alkylation of a secondary amine with a suitable chloroacetamide derivative.

A generalized, hypothetical synthesis workflow is presented below. It must be emphasized that this is a theoretical pathway and has not been verified from experimental literature.



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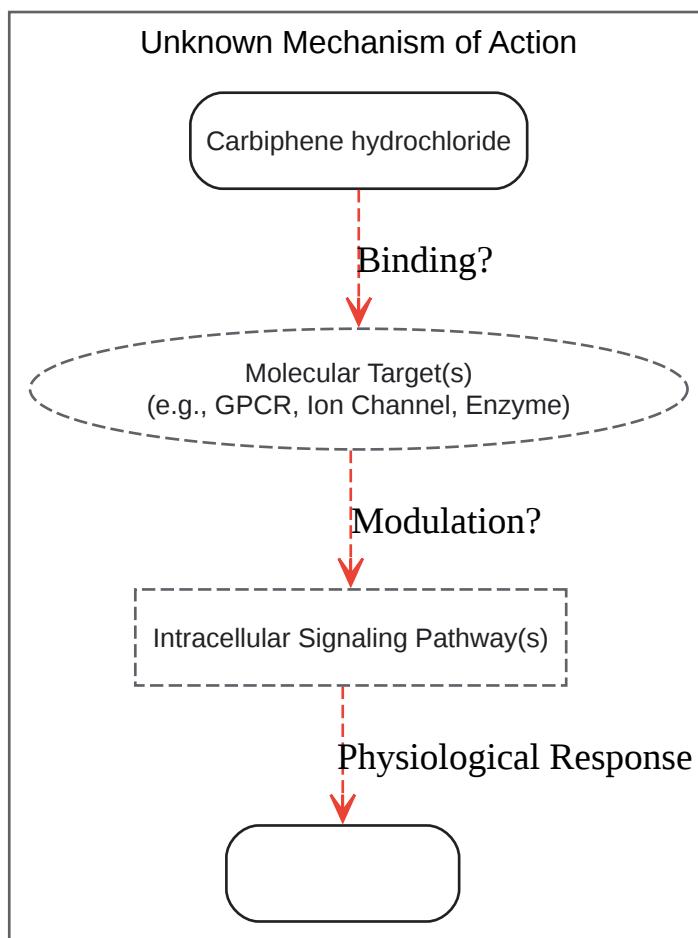
Caption: A hypothetical, unverified synthetic workflow for **Carbiphene hydrochloride**.

Pharmacological Profile

The primary pharmacological activity attributed to **Carbiphene hydrochloride** is its analgesic effect. A single publication from 1970 by Jacks and Lavellee is referenced in multiple databases, but the full text of this article, which would likely contain crucial experimental details and data, is not readily accessible.

Mechanism of Action

The mechanism of action for **Carbiphene hydrochloride** remains unknown. Without binding affinity studies, receptor profiling, or in vitro/in vivo pharmacological experiments, it is impossible to determine its molecular targets and the signaling pathways it may modulate to produce analgesia. A diagram illustrating the vast unknown concerning its mechanism is provided below.



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Caption: The unknown mechanism of action of **Carbiphene hydrochloride**.

Quantitative Data

No quantitative pharmacological data, such as IC_{50} values, binding affinities (K_i), or in vivo efficacy data (e.g., ED_{50}), could be found for **Carbiphene hydrochloride** in the public domain. A table intended for such data is included here to highlight this significant information gap.

Parameter	Value	Assay/Model
IC ₅₀	Not Available	-
Binding Affinity (K _i)	Not Available	-
In Vivo Efficacy (ED ₅₀)	Not Available	-
Pharmacokinetics (t _{1/2} , C _{max} , etc.)	Not Available	-

Table 2: Quantitative Pharmacological Data for **Carbiphene Hydrochloride** (Data Unavailable)

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and pharmacological evaluation of **Carbiphene hydrochloride** are absent from the reviewed literature. The inability to access the full text of the 1970 study by Jacks and Lavellee is the primary obstacle to providing any validated experimental methodology.

Conclusion

Carbiphene hydrochloride is an obscure analgesic agent for which there is a profound lack of publicly available scientific data. While its basic chemical identity is known, critical information regarding its discovery, a validated synthesis protocol, its mechanism of action, and its quantitative pharmacological profile is missing from the accessible scientific record. The information that does exist is largely historical and not detailed in contemporary databases. This report underscores the current reality that not all historically developed compounds are well-documented, and for **Carbiphene hydrochloride**, a comprehensive technical understanding is not possible without access to the original research, which appears to be largely inaccessible. Further investigation would require locating and accessing archival documents from the developing institutions or the full text of the original, cited publication.

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